

2-N-Boc-amino-5-methoxybenzoic acid CAS number and identifiers

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Compound of Interest

Compound Name: 2-N-Boc-Amino-5-methoxybenzoic acid

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An In-depth Technical Guide to 2-N-Boc-amino-5-methoxybenzoic Acid

This technical guide provides a comprehensive overview of **2-N-Boc-amino-5-methoxybenzoic acid**, a key building block in pharmaceutical and chemical research. Designed for researchers, scientists, and drug development professionals, this document details the compound's identifiers, properties, a plausible synthetic route with a detailed experimental protocol, and its applications.

Compound Identification and Properties

2-N-Boc-amino-5-methoxybenzoic acid, also known by its synonym 2-tert-butoxycarbonylamino-5-methoxybenzoic acid, is a derivative of benzoic acid. The introduction of the tert-butyloxycarbonyl (Boc) protecting group on the amino functionality makes it a valuable reagent in peptide synthesis and medicinal chemistry.

Table 1: Identifiers and Physicochemical Properties

Identifier	Value
CAS Number	262614-64-2
Molecular Formula	C13H17NO5
Molecular Weight	267.28 g/mol [1]
IUPAC Name	2-[(tert-butoxycarbonyl)amino]-5-methoxybenzoic acid
Canonical SMILES	CC(C)(C)OC(=O)Nc1ccc(cc1C(=O)O)OC
InChI Key	JBXGOBGRVPAQEQQ-UHFFFAOYSA-N
Appearance	White amorphous powder [1]
Melting Point	162-171 °C [1]
Purity	≥ 99% (HPLC) [1]

Synthesis of 2-N-Boc-amino-5-methoxybenzoic Acid

The synthesis of **2-N-Boc-amino-5-methoxybenzoic acid** can be achieved in a two-step process starting from 5-methoxy-2-nitrobenzoic acid. The first step involves the reduction of the nitro group to an amino group, followed by the protection of the resulting amine with a Boc group.

Experimental Protocol

Step 1: Synthesis of 2-Amino-5-methoxybenzoic acid

This procedure is adapted from a known synthesis of 2-amino-5-methoxybenzoic acid.[\[2\]](#)

- Materials:

- 5-Methoxy-2-nitrobenzoic acid (30.0 g, 152.2 mmol)
- 10% Palladium on carbon (Pd/C) (300 mg)
- Tetrahydrofuran (THF) (250 mL)

- Hydrogen gas (H₂)
- Celite
- Procedure:
 - To a solution of 5-methoxy-2-nitrobenzoic acid in THF, add the 10% Pd/C catalyst.
 - Stir the mixture at room temperature under a hydrogen balloon atmosphere for 18 hours.
 - Monitor the reaction completion using an appropriate analytical technique (e.g., TLC or LCMS).
 - Upon completion, filter the reaction mixture through a pad of Celite to remove the catalyst.
 - Concentrate the filtrate under reduced pressure to yield 2-amino-5-methoxybenzoic acid as a solid.

Step 2: Boc-Protection of 2-Amino-5-methoxybenzoic acid

This is a general procedure for the Boc-protection of amino acids.

- Materials:
 - 2-Amino-5-methoxybenzoic acid (from Step 1)
 - Di-tert-butyl dicarbonate (Boc)₂O
 - A suitable solvent (e.g., Dioxane, THF)
 - A suitable base (e.g., Sodium hydroxide, Triethylamine)
 - Water
 - Ethyl acetate
 - Aqueous acid (e.g., 1M HCl) for workup
- Procedure:

- Dissolve 2-amino-5-methoxybenzoic acid in the chosen solvent, followed by the addition of the base.
- Add di-tert-butyl dicarbonate to the solution and stir at room temperature for several hours.
- Monitor the reaction for the disappearance of the starting material.
- Once the reaction is complete, remove the solvent under reduced pressure.
- Perform an aqueous workup by adding water and ethyl acetate.
- Acidify the aqueous layer with 1M HCl to precipitate the product.
- Filter the precipitate, wash with water, and dry under vacuum to obtain **2-N-Boc-amino-5-methoxybenzoic acid**.

Synthesis Workflow



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Caption: Synthesis workflow for **2-N-Boc-amino-5-methoxybenzoic acid**.

Applications in Research and Drug Development

While specific signaling pathways involving **2-N-Boc-amino-5-methoxybenzoic acid** are not extensively documented in publicly available literature, its precursor, 2-amino-5-methoxybenzoic acid, is a known intermediate in the synthesis of various pharmaceuticals.^[3] The Boc-protected form is particularly valuable in solid-phase peptide synthesis and as a building block in the creation of complex organic molecules with potential therapeutic applications.

The presence of the methoxy and carboxylic acid groups on the aromatic ring allows for diverse chemical modifications, making it a versatile scaffold in medicinal chemistry for the development of novel compounds targeting a range of biological pathways. Its utility is highlighted in the synthesis of anti-inflammatory and analgesic agents.^[3]

Signaling Pathways

Detailed information on the specific signaling pathways directly modulated by **2-N-Boc-amino-5-methoxybenzoic acid** is not readily available. As a protected amino acid derivative, its primary role is as a synthetic intermediate. The biological activity of the final compounds synthesized using this building block would determine their interaction with specific signaling pathways.

Conclusion

2-N-Boc-amino-5-methoxybenzoic acid is a crucial reagent for chemists in the pharmaceutical and life sciences industries. Its well-defined structure and the presence of the Boc protecting group facilitate its use in the controlled synthesis of complex molecules. While direct biological activity and pathway interactions are not the primary focus of this intermediate, its role as a foundational element in the discovery of new therapeutic agents is of significant importance. Further research into the derivatives of this compound may yet uncover novel biological functions and interactions with key cellular signaling cascades.

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